

Application Note: Protocol for Preparing Rupatadine-d4 Fumarate Stock Solutions

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Compound of Interest

Compound Name: *Rupatadine-d4Fumarate*

Cat. No.: *B588019*

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation of stock solutions of Rupatadine-d4 Fumarate (CAS: 1795153-63-7). Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. This protocol covers the necessary materials, safety precautions, and step-by-step instructions for preparing both a primary organic stock solution and subsequent aqueous working solutions.

Chemical and Physical Properties

Rupatadine-d4 Fumarate is the deuterated form of Rupatadine Fumarate, a potent dual antagonist of histamine H1 and platelet-activating factor (PAF) receptors.^{[1][2]} The incorporation of deuterium isotopes makes it a valuable internal standard in quantitative mass spectrometry-based studies.^[2]

Property	Value	Reference
Chemical Name	8-Chloro-6,11-dihydro-11-[1- [(5-methyl-3- pyridinyl)methyl]-4- piperidinylidene-d4]- 5H- benzo[2][3]cyclohepta[1,2- b]pyridine (2E)-2-Butenedioate	[3][4]
Molecular Formula	C ₃₀ H ₂₆ D ₄ ClN ₃ O ₄	[3][4][5]
Molecular Weight	536.05 g/mol	[3][5][6]
CAS Number	1795153-63-7	[2][4][5][6]
Appearance	White to Off-White or Light Orange Solid/Powder	[1][7]
Storage	Store at -20°C or 2-8°C. Keep container tightly sealed. Product is hygroscopic.	[3][7][8]

Experimental Protocols

2.1. Safety Precautions

- Handle Rupatadine-d4 Fumarate in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.[9][10]
- As the compound is hygroscopic, minimize its exposure to atmospheric moisture.[7] Store in a desiccator after opening.
- Review the Safety Data Sheet (SDS) for this or similar compounds before handling.

2.2. Materials and Equipment

- Rupatadine-d4 Fumarate solid

- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Aqueous buffer of choice (e.g., Phosphate-Buffered Saline, PBS)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Vortex mixer
- Sonicator (optional)
- Amber glass vials or polypropylene tubes for storage

2.3. Protocol 1: Preparation of a 10 mM Primary Stock Solution in DMSO

Rupatadine Fumarate and its deuterated analog are sparingly soluble in aqueous solutions but show good solubility in organic solvents like DMSO.^{[7][8]} Therefore, a high-concentration primary stock is typically prepared in DMSO.

Procedure:

- **Equilibration:** Before opening, allow the vial of Rupatadine-d4 Fumarate to warm to room temperature to prevent condensation of moisture onto the hygroscopic solid.
- **Weighing:** On an analytical balance, carefully weigh out 5.36 mg of Rupatadine-d4 Fumarate.
- **Dissolution:** Transfer the weighed solid into a 1 mL volumetric flask or a suitable tube. Add approximately 800 μ L of DMSO.

- **Mixing:** Cap the flask/tube and vortex thoroughly until the solid is completely dissolved. A brief sonication in a water bath may be used to aid dissolution if necessary.
- **Final Volume:** Once dissolved, add DMSO to bring the final volume to exactly 1.0 mL. Mix again to ensure homogeneity.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in amber vials or polypropylene tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term stability.

2.4. Protocol 2: Preparation of Aqueous Working Solutions

For cell-based assays or other experiments requiring an aqueous environment, the DMSO stock solution must be diluted. It is crucial to note that the aqueous solubility of Rupatadine is limited, and high concentrations may lead to precipitation.[\[8\]](#)

Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM primary DMSO stock solution.
- **Serial Dilution:** Perform serial dilutions of the primary stock into the desired aqueous buffer (e.g., PBS, cell culture media).
 - **Important:** To avoid precipitation, add the DMSO stock to the aqueous buffer while vortexing the buffer, not the other way around.
 - The final concentration of DMSO in the working solution should be kept low (typically <0.5%) to avoid solvent effects in biological assays.
- **Solubility Check:** Visually inspect the final working solution for any signs of precipitation. If cloudiness or particles are observed, the concentration is likely above the solubility limit in that specific buffer.
- **Usage:** Use aqueous working solutions immediately or within the same day. Do not store aqueous solutions for extended periods, as stability may be limited.[\[8\]](#)

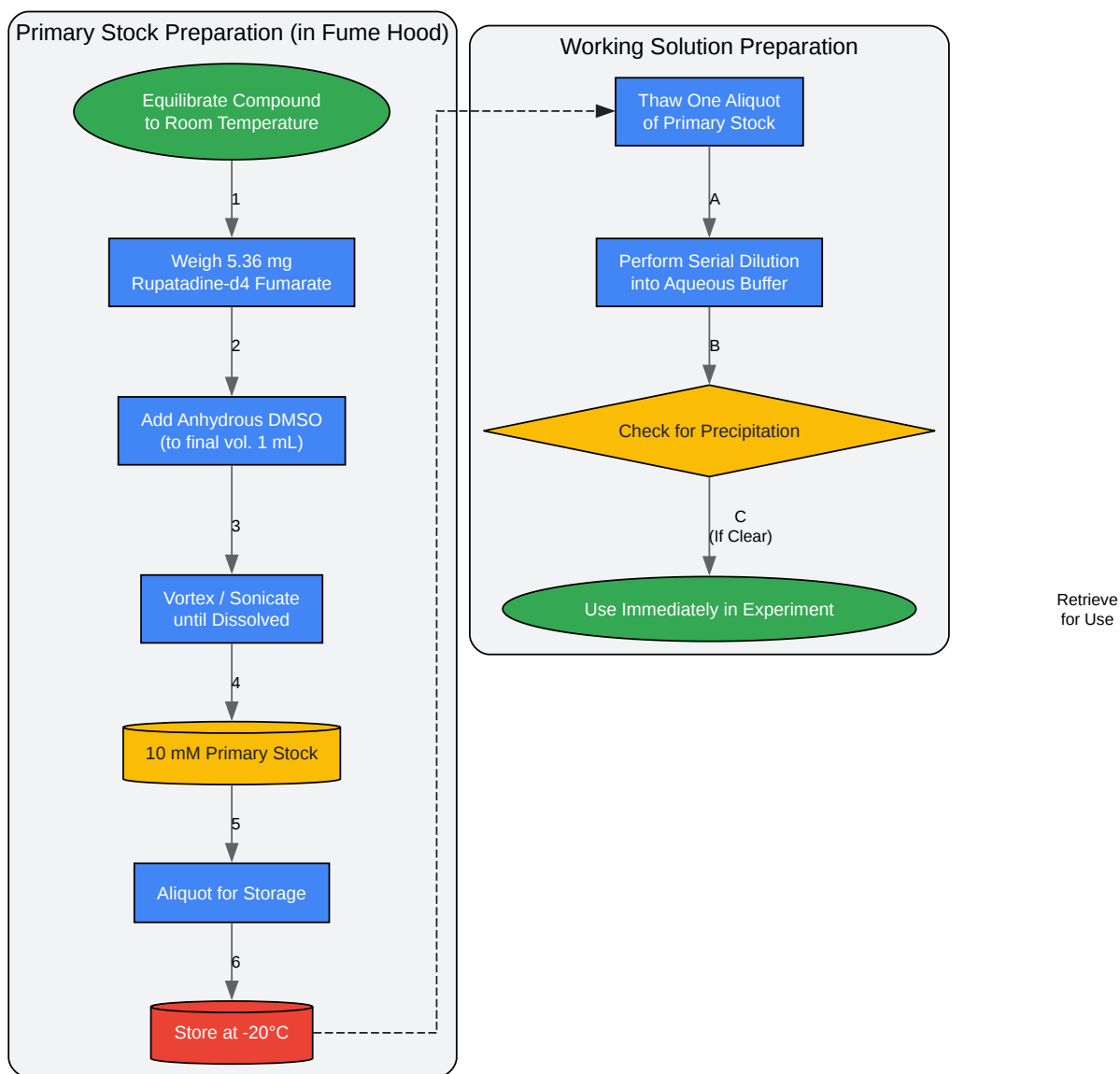
Quantitative Data Summary

The following table provides the mass of Rupatadine-d4 Fumarate (MW = 536.05 g/mol) required to prepare stock solutions of various concentrations and volumes.

Desired Concentration	Volume: 1 mL	Volume: 5 mL	Volume: 10 mL
1 mM	0.54 mg	2.68 mg	5.36 mg
5 mM	2.68 mg	13.40 mg	26.80 mg
10 mM	5.36 mg	26.80 mg	53.61 mg
20 mM	10.72 mg	53.61 mg	107.21 mg

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing Rupatadine-d4 Fumarate stock and working solutions.



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